

Phenylhydroquinone Diacetate: A Comprehensive Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: Phenylhydroquinone diacetate

Cat. No.: B184875

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical health and safety information for **Phenylhydroquinone Diacetate** (CAS No. 58244-28-3). The following sections detail the compound's hazard identification, handling and storage procedures, exposure controls, and emergency measures. All quantitative data is summarized for clarity, and a general experimental workflow for chemical safety assessment is provided.

Section 1: Chemical Identification and Physical Properties

Phenylhydroquinone Diacetate, also known as 2,5-Diacetoxybiphenyl, is an off-white to light beige crystalline powder.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₄ O ₄	[2]
Molecular Weight	270.28 g/mol	[2]
Melting Point	66 - 71 °C	[3]
Boiling Point	418.8 °C at 760 mmHg	[1]
Flash Point	212 °C	[1]
Density	1.175 g/cm ³	[1]
Appearance	Off-white to light beige crystalline powder	[1]

Section 2: Hazard Identification and Toxicological Information

The toxicological properties of **Phenylhydroquinone Diacetate** have not been fully investigated.[4] However, based on available Safety Data Sheets (SDS), it is classified as causing skin and eye irritation, and may cause respiratory irritation.[5]

GHS Classification:

- Skin Irritation: Category 2[5]
- Eye Irritation: Category 2[5]
- Specific target organ toxicity – single exposure: Category 3 (Respiratory tract irritation)[5]

Quantitative Toxicity Data:

Definitive experimental LD50 values for **Phenylhydroquinone Diacetate** are not readily available in the reviewed literature. One source provides a calculated Acute Toxicity Estimate (ATE) based on available data.

Endpoint	Value	Species	Route	Reference
Oral LD50 (ATE)	> 2000 mg/kg	Not specified	Oral	[3]
Dermal LD50 (ATE)	> 2000 mg/kg	Not specified	Dermal	[3]

Section 3: Handling, Storage, and Exposure Controls

Proper handling and storage procedures are crucial to minimize risk when working with **Phenylhydroquinone Diacetate**.

Handling:

- Wash hands thoroughly after handling.[4]
- Use in a well-ventilated area.[4]
- Avoid contact with eyes, skin, and clothing.[4]
- Avoid ingestion and inhalation.[4]
- Keep container tightly closed when not in use.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep refrigerated (Store below 4°C/39°F).[4]
- Incompatible with strong oxidizing agents.[3]

Exposure Controls and Personal Protective Equipment (PPE):

- Engineering Controls: A laboratory fume hood or other appropriate local exhaust ventilation should be used.[6] Facilities should be equipped with an eyewash station and a safety shower.[4]

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3]
- Skin Protection: Wear protective gloves and a laboratory coat.[4]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

Section 4: First Aid and Firefighting Measures

First Aid Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[4]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[4]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical attention.[4]

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

Section 5: Experimental Protocols and Workflows

While specific experimental protocols for **Phenylhydroquinone Diacetate** are not available, the following section outlines a general workflow for assessing the acute oral toxicity of a

chemical substance, based on OECD guidelines.

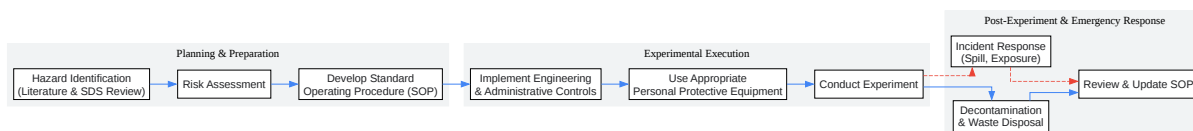
General Protocol for Acute Oral Toxicity (LD50) Determination (Based on OECD Guideline 425):

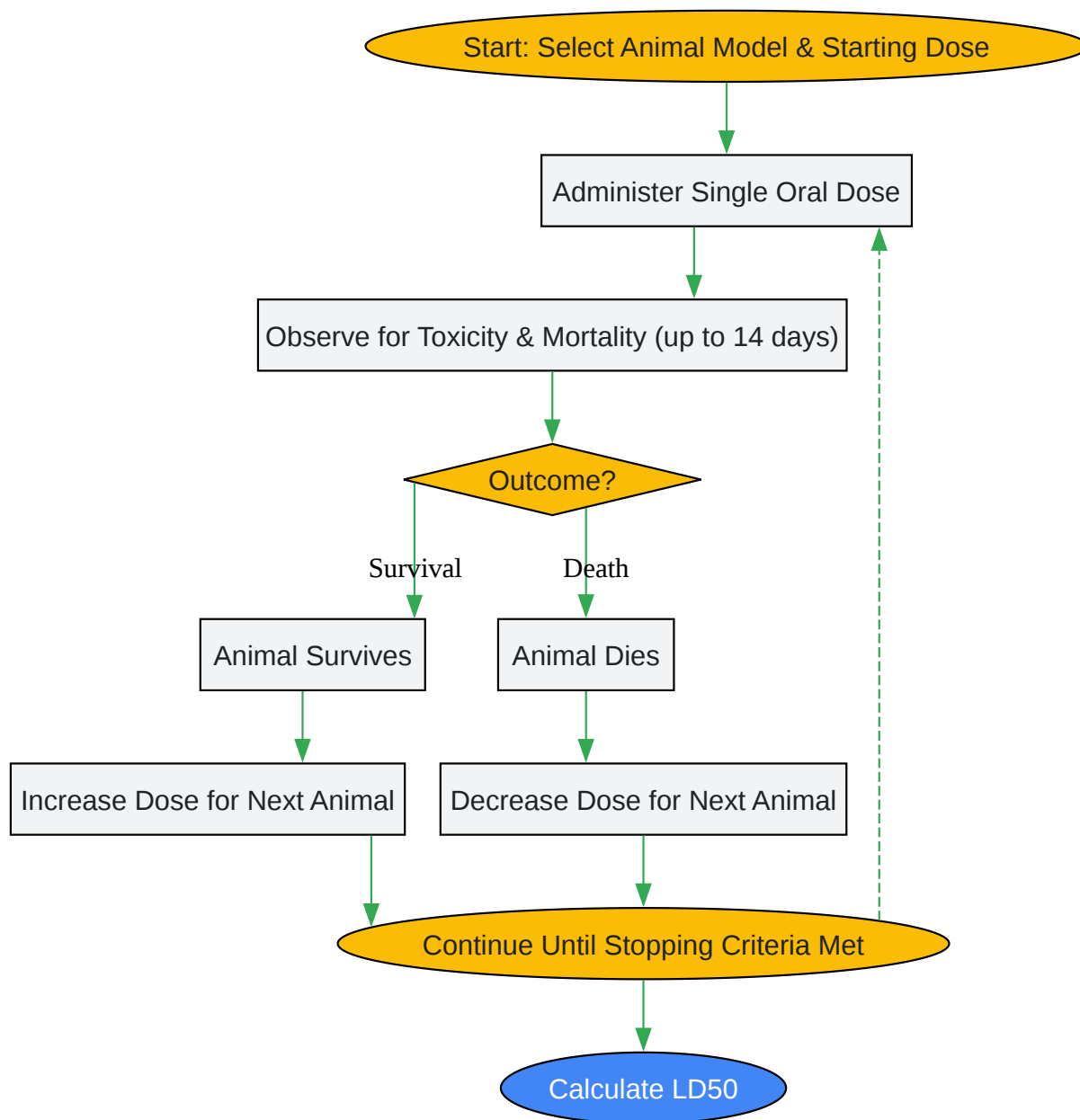
This method, known as the Up-and-Down Procedure (UDP), is designed to estimate the LD50 with a reduced number of animals.

- Animal Selection and Preparation:
 - Use healthy, young adult laboratory rodents (e.g., rats or mice) of a single sex (typically females, as they are often more sensitive).[\[7\]](#)
 - Acclimatize the animals to the laboratory conditions for at least 5 days.
 - Animals should be fasted (with access to water) before administration of the test substance.[\[8\]](#)
- Dose Selection and Administration:
 - Select a starting dose based on available information about the substance's toxicity. A default starting dose of 175 mg/kg is often used if no information is available.
 - Administer the substance orally via gavage in a single dose.[\[8\]](#)
- Observation:
 - Observe the animal for signs of toxicity and mortality shortly after dosing and periodically for at least 14 days.[\[8\]](#)
 - Record all signs of toxicity, including changes in skin and fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.
- Dose Adjustment (Up-and-Down Procedure):
 - If the animal survives, the dose for the next animal is increased by a specific factor (e.g., 3.2).

- If the animal dies, the dose for the next animal is decreased by the same factor.
- This process continues until a specified number of reversals in outcome (survival/death) are observed.
- Data Analysis and LD50 Calculation:
 - The LD50 is calculated using the maximum likelihood method based on the pattern of survivals and deaths.

Diagrams:





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